

# Commercial Availability and Technical Guide for Clofibrate-d4

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## Compound of Interest

Compound Name: Clofibrate-d4

Cat. No.: B562996

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Clofibrate-d4**, its primary applications, and detailed methodologies for its use in a research setting.

**Clofibrate-d4** is the deuterium-labeled analog of Clofibrate, a lipid-lowering agent. Its main application in research is as an internal standard for the quantitative analysis of Clofibrate and its active metabolite, clofibric acid, in biological matrices using techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Commercial Suppliers and Product Specifications

**Clofibrate-d4** is available from several commercial suppliers, primarily as a neat solid. While some suppliers may offer custom solutions, it is most commonly sold by weight in milligram quantities. The following table summarizes the available information from prominent suppliers. Researchers are advised to request a certificate of analysis for lot-specific details.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Isotopic Enrichment	Available Formulations
LGC Standards	1189654-02-2	$C_{12}H_{11}D_4ClO$ <sub>3</sub>	246.72	Information available upon request.	1 mg, 10 mg (Neat) <sup>[4]</sup>
Santa Cruz Biotechnology	1189654-02-2	$C_{12}H_{11}D_4ClO$ <sub>3</sub>	246.72	Information available upon request from the Certificate of Analysis.	Inquire for availability. <sup>[2]</sup>
CDN Isotopes	1189654-02-2	Not specified	246.73	98 atom % D	0.01 g, 0.05 g (Neat)
Veeprho	1189654-02-2	$C_{12}H_{11}D_4ClO$ <sub>3</sub>	246.72	Information available upon request.	Inquire for availability. <sup>[1]</sup>
Axios Research	637-07-0 (non-d)	$C_{10}H_7D_4ClO_3$	246.73	Information available upon request.	Inquire for availability. <sup>[5]</sup>
Pharmaffiliates	1189654-02-2	$C_{12}H_{11}D_4ClO$ <sub>3</sub>	246.72	Information available upon request.	Inquire for availability.
MedChemExpress	1189654-02-2	$C_{12}H_{11}D_4ClO$ <sub>3</sub>	246.72	Information available upon request from the Certificate of Analysis.	Inquire for availability. <sup>[3]</sup>

## Experimental Protocol: Quantification of Clofibric Acid in Human Plasma using LC-MS/MS

This section provides a detailed methodology for the analysis of clofibric acid, the active metabolite of Clofibrate, in human plasma using **Clofibrate-d4** as an internal standard. This protocol is based on established methods for the analysis of fibrates by LC-MS/MS.

#### 1. Materials and Reagents:

- **Clofibrate-d4** (Internal Standard)
- Clofibric acid (Analyte Standard)
- Human plasma (blank)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Methanol (LC-MS grade)
- Microcentrifuge tubes
- Analytical balance
- Vortex mixer
- Centrifuge
- HPLC or UHPLC system
- Triple quadrupole mass spectrometer

#### 2. Preparation of Standard Solutions:

- **Stock Solutions (1 mg/mL):** Accurately weigh and dissolve Clofibric acid and **Clofibrate-d4** in methanol to prepare individual stock solutions of 1 mg/mL.
- **Working Standard Solutions:** Serially dilute the Clofibric acid stock solution with 50:50 methanol:water to prepare a series of working standard solutions for the calibration curve

(e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).

- Internal Standard Working Solution (100 ng/mL): Dilute the **Clofibrate-d4** stock solution with 50:50 methanol:water to prepare a 100 ng/mL internal standard working solution.

### 3. Sample Preparation (Protein Precipitation):

- Pipette 100  $\mu$ L of human plasma sample, calibration standard, or quality control sample into a microcentrifuge tube.
- Add 20  $\mu$ L of the 100 ng/mL **Clofibrate-d4** internal standard working solution to each tube (except for blank samples) and vortex briefly.
- Add 300  $\mu$ L of cold acetonitrile to each tube to precipitate the plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

### 4. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
  - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m)
  - Mobile Phase A: 0.1% Formic acid in water
  - Mobile Phase B: 0.1% Formic acid in acetonitrile
  - Gradient: A typical gradient would start at a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analytes, and then return to initial conditions for column re-equilibration. The specific gradient profile should be optimized for the particular LC system and column.
  - Flow Rate: 0.3 mL/min
  - Injection Volume: 5  $\mu$ L

- Column Temperature: 40°C
- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), Negative Ion Mode
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Clofibric Acid: Precursor ion (m/z) 213.0 → Product ion (m/z) 127.0
    - Clofibric Acid-d4 (from **Clofibrate-d4** hydrolysis): Precursor ion (m/z) 217.1 → Product ion (m/z) 131.0
  - Instrument Parameters: Dwell time, collision energy, and other MS parameters should be optimized for the specific instrument to achieve maximum sensitivity and specificity.

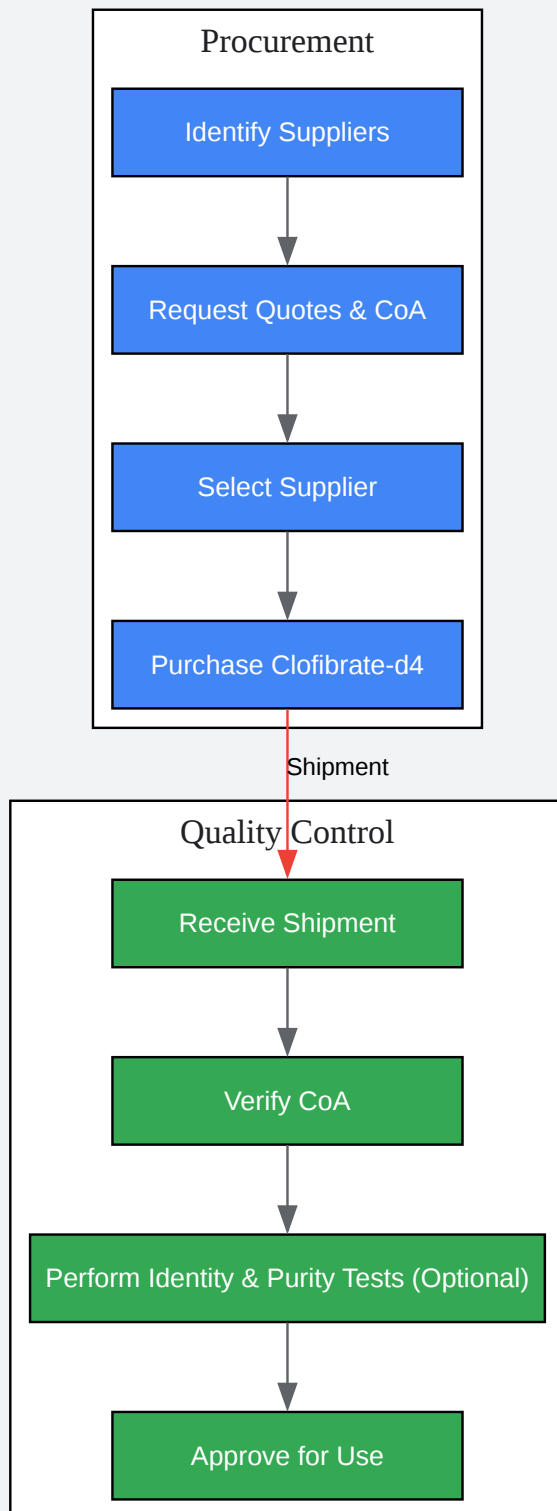
#### 5. Data Analysis:

- Quantify the concentration of clofibric acid in the plasma samples by calculating the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of clofibric acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

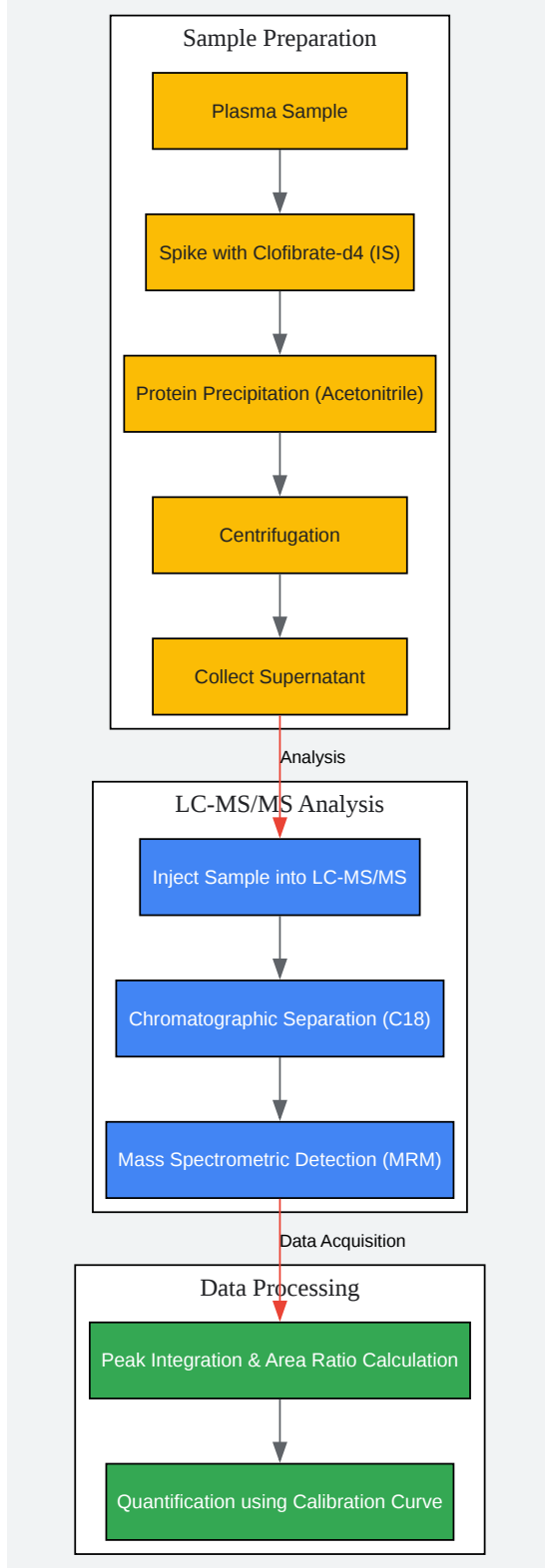
## Visualizations

The following diagrams illustrate key aspects of the procurement and analytical workflow for **Clofibrate-d4**.

## Procurement and Quality Control Workflow for Clofibrate-d4

[Click to download full resolution via product page](#)Caption: Procurement and Quality Control Workflow for **Clofibrate-d4**.

## LC-MS/MS Analytical Workflow for Clofibric Acid



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Caption: LC-MS/MS Analytical Workflow for Clofibric Acid.

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## References

- 1. veeprho.com [veeprho.com]
- 2. scbt.com [scbt.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Clofibrate-d4 | CAS 1189654-03-2 | LGC Standards [lgcstandards.com]
- 5. Clofibrate-d4 - CAS - 637-07-0 (non-d) | Axios Research [axios-research.com]
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